

Safe Disposal of 1-Methylcyclohexanecarboxylic Acid-d10: A Procedural Guide

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic
Acid-d10

Cat. No.: B15622785

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For researchers, scientists, and drug development professionals, the proper disposal of deuterated compounds like **1-Methylcyclohexanecarboxylic Acid-d10** is critical for maintaining laboratory safety and ensuring environmental compliance. This guide provides a clear, step-by-step procedure for the safe handling and disposal of this compound.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **1-Methylcyclohexanecarboxylic Acid-d10** with appropriate personal protective equipment (PPE). The compound is a solid that can cause skin and serious eye irritation.^{[1][2]} Ingestion may be harmful.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.^{[1][3]}
- Hand Protection: Use appropriate chemical-resistant gloves.

- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[3]
- Respiratory Protection: Under normal use with adequate ventilation, such as a laboratory fume hood, respiratory protection is not typically required.[1][3] Avoid creating dust.[1]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of 1-Methylcyclohexanecarboxylic Acid, which are relevant for its safe handling and disposal.

Property	Value	Source
Physical State	Solid, Powder	[3]
Appearance	White to Off-white	[1][3]
Melting Point	29 - 39 °C (84 - 102.2 °F)	[1][3]
Boiling Point	232 - 233 °C (450 - 451 °F)	[1]
Flash Point	100 - 118 °C (212 - 244 °F)	[1][3]
Solubility in Water	4.6 g/L	[1]

Step-by-Step Disposal Protocol

The disposal of **1-Methylcyclohexanecarboxylic Acid-d10** must adhere to local, regional, and national hazardous waste regulations.[3] Chemical waste generators are responsible for the correct classification and disposal of their waste.[3]

1. Waste Collection and Containment:

- Carefully sweep up the solid material, avoiding the creation of dust.[1]
- Place the collected waste into a suitable, clearly labeled, and closed container for disposal. [1][3]
- Do not empty the chemical into drains.[2][3]

2. Waste Characterization and Labeling:

- The waste must be classified. While not explicitly listed as a hazardous waste in all regulations, its irritant properties may qualify it as such.
- Label the waste container clearly with the chemical name: "**1-Methylcyclohexanecarboxylic Acid-d10**".

3. Storage Pending Disposal:

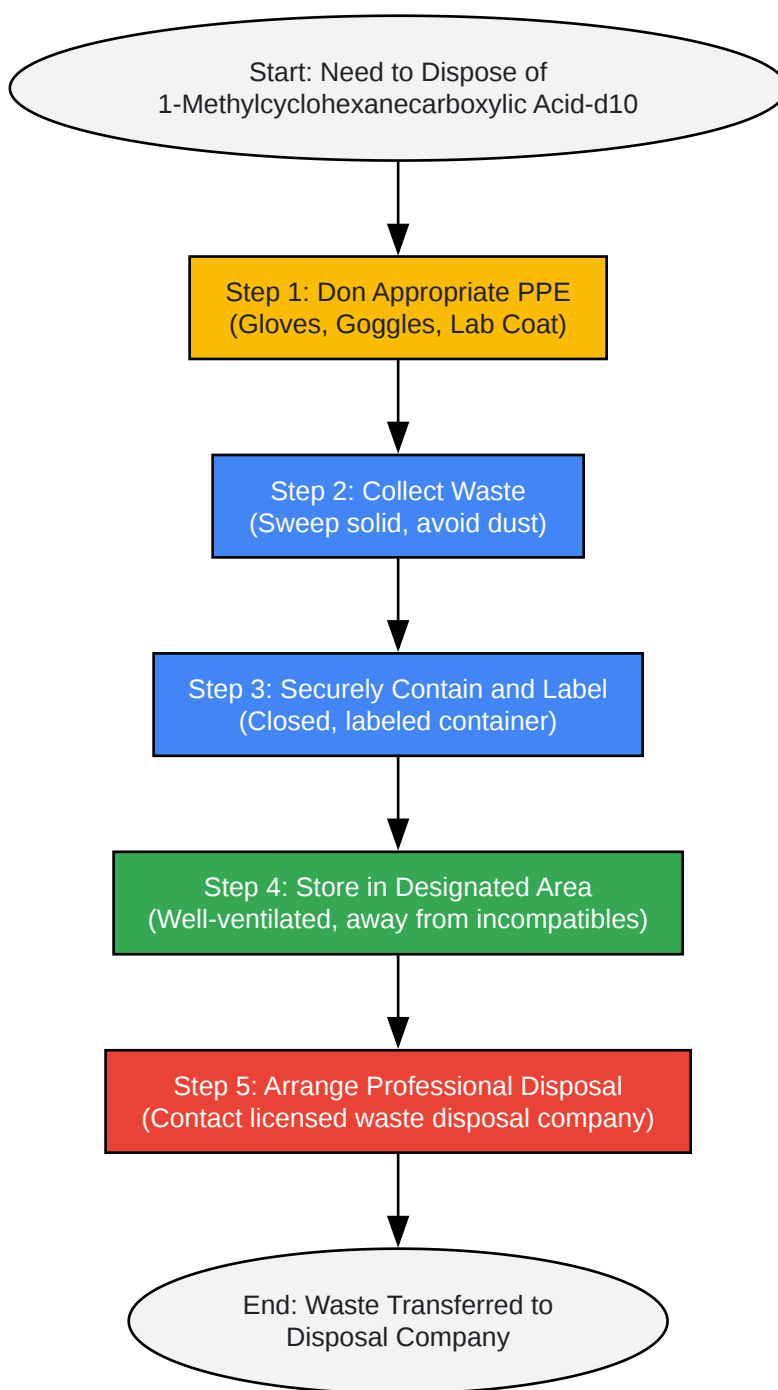
- Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials such as oxidizing agents.^[3]

4. Professional Disposal:

- The final disposal of **1-Methylcyclohexanecarboxylic Acid-d10** must be conducted through an approved and licensed waste disposal company.^{[2][4]}
- Provide the waste disposal company with the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Methylcyclohexanecarboxylic Acid-d10**.



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Caption: Disposal workflow for **1-Methylcyclohexanecarboxylic Acid-d10**.

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